

# Improving the solubility of Avibactam sodium hydrate for experiments

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## Technical Support Center: Avibactam Sodium Hydrate

Welcome to the technical support center for **Avibactam sodium hydrate**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the experimental use of **Avibactam sodium hydrate**, with a focus on improving its solubility and ensuring successful experimental outcomes.

### Frequently Asked Questions (FAQs)

Q1: What is **Avibactam sodium hydrate** and what is its primary mechanism of action?

A1: **Avibactam sodium hydrate** is a non- $\beta$ -lactam  $\beta$ -lactamase inhibitor.[1][2][3] Its primary mechanism of action is the covalent, reversible inhibition of a wide range of serine  $\beta$ -lactamases, including Ambler Class A, Class C, and some Class D enzymes.[1][2] By inhibiting these enzymes, Avibactam protects  $\beta$ -lactam antibiotics from degradation by resistant bacteria. The inhibition process involves the formation of a stable, covalent acyl-enzyme intermediate, which subsequently undergoes slow, reversible deacylation, regenerating the active enzyme and inhibitor.[2]

Q2: In which solvents is **Avibactam sodium hydrate** soluble?







A2: **Avibactam sodium hydrate** exhibits good solubility in aqueous solutions. Specific solubility data from various suppliers is summarized in the table below. It is also soluble in organic solvents like DMSO and dimethylformamide (DMF).[4]

Q3: How should I store Avibactam sodium hydrate powder and its solutions?

A3: The solid powder should be stored at -20°C for long-term stability.[4] Stock solutions in DMSO can be stored at -80°C for up to one year.[5] Aqueous solutions are less stable, and it is generally recommended to prepare them fresh. For the commercial product Avycaz® (ceftazidime-avibactam), reconstituted solutions should be used within 12 hours if stored at room temperature or within 24 hours if refrigerated at 2-8°C.[6][7][8][9]

Q4: Can I sonicate Avibactam sodium hydrate to aid dissolution?

A4: Yes, sonication can be used to help dissolve **Avibactam sodium hydrate**, particularly if you are observing slow dissolution.[10] Gentle warming to 37°C can also be employed.

#### **Troubleshooting Guide**

Encountering issues with dissolving **Avibactam sodium hydrate**? Consult the table below for common problems and recommended solutions.

### Troubleshooting & Optimization

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Problem	Potential Cause	Recommended Solution
Cloudy or incomplete dissolution in aqueous buffer	pH of the buffer: The solubility of Avibactam sodium, a weak acid, can be influenced by pH. [11][12]	Ensure the pH of your buffer is within the optimal range. While specific pH-solubility curves for Avibactam are not readily available in the literature, starting with a neutral pH (e.g., PBS at pH 7.2) is recommended.
Compound form: Avibactam sodium can exist in different solid forms, including anhydrous and various hydrate forms (monohydrate, dihydrate), which can have different dissolution rates.[13]	If dissolution is slow, allow for additional mixing time. Sonication or gentle warming (37°C) can also be beneficial.	
Low temperature: Dissolution can be slower at lower temperatures.	Prepare the solution at room temperature unless otherwise specified by your protocol.	
Precipitation upon addition to media	Supersaturation: The final concentration in the experimental media may exceed the solubility limit under those specific conditions.	Prepare a more concentrated stock solution in a suitable solvent (e.g., water or DMSO) and then dilute it to the final working concentration in your media.
Interaction with media components: Certain salts or proteins in the media could potentially reduce solubility.	Perform a small-scale pilot test to check for compatibility before preparing a large volume.	
Inconsistent results between experiments	Solution instability: Aqueous solutions of Avibactam sodium hydrate have limited stability.	Always prepare fresh aqueous solutions for your experiments. Avoid repeated freeze-thaw cycles of stock solutions.



Hygroscopic nature of the powder: The powder may absorb moisture from the air, which can affect weighing accuracy.

Store the powder in a desiccator and handle it quickly in a low-humidity environment.

**Data Presentation** 

**Solubility of Avibactam Sodium Hydrate** 

Solvent	Approximate Solubility	Source
Water	≥ 200 mg/mL	MedChemExpress
Water	61 mg/mL	Selleck Chemicals[5]
DMSO	~5 mg/mL	Cayman Chemical[4]
DMSO	61 mg/mL	Selleck Chemicals[5]
Dimethylformamide (DMF)	~5 mg/mL	Cayman Chemical[4]
PBS (pH 7.2)	~10 mg/mL	Cayman Chemical[4]

Note: Solubility can vary between batches and suppliers. Always refer to the product-specific datasheet.

## **Experimental Protocols**

## Protocol 1: Preparation of a 10 mg/mL Stock Solution in Water

- Weighing: Accurately weigh the desired amount of Avibactam sodium hydrate powder in a sterile conical tube.
- Solvent Addition: Add the appropriate volume of sterile, purified water (e.g., for 10 mg of powder, add 1 mL of water to achieve a 10 mg/mL concentration).
- Dissolution: Vortex the tube gently until the powder is completely dissolved. If needed, sonicate for short intervals or warm the solution to 37°C.



- Sterilization (Optional): If required for your experiment, sterilize the solution by filtering it through a 0.22 μm syringe filter.
- Storage: Use the freshly prepared aqueous solution immediately. For short-term storage, keep on ice. For longer-term storage, it is recommended to prepare aliquots of a stock solution in DMSO and store at -80°C.

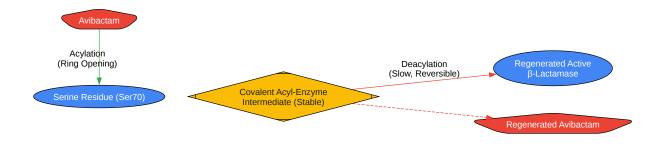
## Protocol 2: Preparation of Working Solutions for Minimum Inhibitory Concentration (MIC) Assays

This protocol is based on the broth microdilution method.

- Prepare Stock Solution: Prepare a concentrated stock solution of Avibactam sodium
   hydrate in an appropriate solvent (e.g., 1 mg/mL in sterile water), as described in Protocol 1.
- Prepare Intermediate Dilution: Dilute the stock solution in the appropriate broth medium (e.g., Mueller-Hinton Broth) to twice the highest concentration to be tested in the MIC panel.
- Serial Dilutions: In a 96-well microtiter plate, add a defined volume of broth to all wells except the first column. Add a volume of the intermediate dilution to the first and second wells of each row to be tested.
- Perform Serial Dilutions: Perform two-fold serial dilutions by transferring a set volume of the solution from the second well to the third, and so on, down the plate.
- Inoculum Preparation: Prepare a bacterial inoculum as per standard protocols (e.g., CLSI guidelines) to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well.
- Inoculation: Add the standardized bacterial inoculum to all wells containing the Avibactam dilutions and the growth control wells.
- Incubation: Incubate the plate at the appropriate temperature and duration for the specific bacterial strain being tested.
- Reading Results: Determine the MIC as the lowest concentration of Avibactam that completely inhibits visible bacterial growth.



# Mandatory Visualizations Signaling Pathway: Mechanism of Avibactam Inhibition

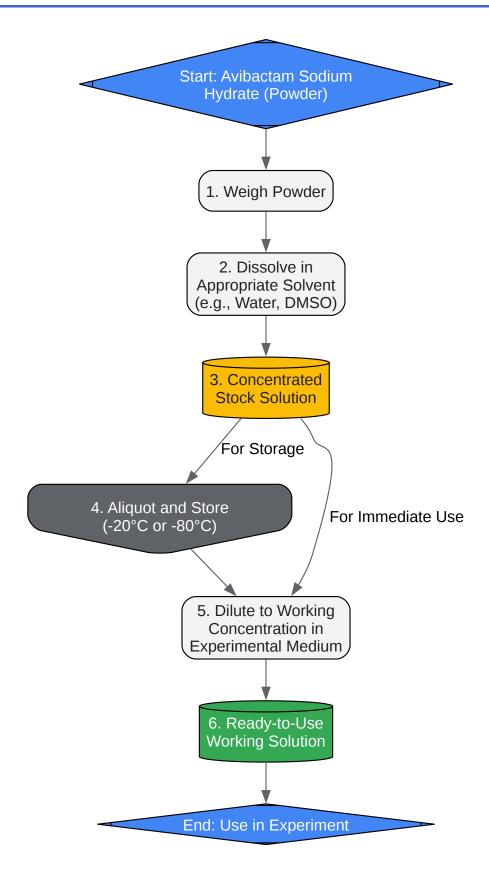


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Caption: Covalent inhibition of  $\beta$ -lactamase by Avibactam.

**Experimental Workflow: Solution Preparation** 





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